

A Comparative Guide to Folic Acid Dihydrate Quantification Methods

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Compound of Interest

Compound Name: *Folic acid dihydrate*

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The accurate quantification of **folic acid dihydrate** is crucial in various fields, from pharmaceutical quality control to nutritional analysis. This guide provides a comprehensive comparison of common and alternative analytical methods for the determination of folic acid, supported by experimental data from various studies.

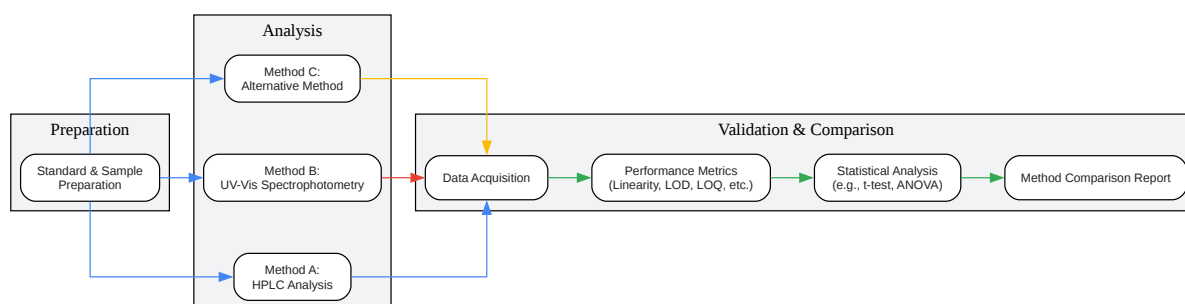
Comparison of Quantitative Performance

The selection of an appropriate quantification method depends on factors such as the required sensitivity, selectivity, sample matrix, and available instrumentation. Below is a summary of the performance characteristics of several widely used techniques.

Method	Linearity Range	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Accuracy (Recovery %)	Precision (RSD %)
High-Performance Liquid Chromatography (HPLC)	0.1–3 mmol/L[1]	0.1µg/mL[2]	0.1µg/mL[2]	99.04%[2]	2.0% (intra-day), 7.2% (inter-day)[1]
HPLC-Tandem Mass Spectrometry (HPLC-MS/MS)	13.17–3657 ng/mL[3]	13.17 ng/mL[3]	13.17 ng/mL[3]	Not explicitly stated, but method validated for accuracy[3]	Not explicitly stated, but method validated for precision[3]
UV Spectrophotometry	1.0–17.5 µg/ml[4]	0.011 µg/mL[5]	0.033 µg/mL[5]	100.6–101.1%[4]	Not explicitly stated, but method validated for precision[4]
Derivative Spectrophotometry	Not explicitly stated	0.64 to 0.75 mg L-1[6]	1.80 to 2.85 mg L-1[6]	98-104%[6]	0.2 and 4.8% [6]
Spectrophotometry (with 1,10-phenanthroline)	1.0–35.0 g ml-1[7]	0.198 g ml-1[7]	0.600 g ml-1[7]	Not explicitly stated, but method validated for accuracy[7]	Not explicitly stated, but method validated for precision[7]
Spectrophotometry (with Ninhydrin)	0.5–10.0 g ml-1[7]	0.488 g ml-1[7]	1.479 g ml-1[7]	Not explicitly stated, but method validated for accuracy[7]	Not explicitly stated, but method validated for precision[7]

Experimental Workflow for Method Comparison

The following diagram illustrates a typical workflow for the cross-validation of analytical methods for folic acid quantification.



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